

Personal protective equipment for handling 16:0-18:1 PG-d31

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Compound of Interest

Compound Name: 16:0-18:1 PG-d31

Cat. No.: B1421392

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Essential Safety & Handling Guide for 16:0-18:1 PG-d31

This guide provides immediate safety, handling, and disposal protocols for **16:0-18:1 PG-d31**, catering to researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Product Information and Physical Properties

16:0-18:1 PG-d31, or 1-palmitoyl-d31-2-oleoyl-sn-glycero-3-[phospho-rac-(1-glycerol)] (sodium salt), is a deuterated phospholipid. It is commonly used as an internal standard in lipidomic analyses.^[1] This compound is available in both a powder form and dissolved in chloroform. The deuterated fatty acid component may experience some exchange of deuteriums at the alpha carbon to the carbonyl group.^{[2][3][4]}

Property	Information
Chemical Name	1-palmitoyl-d31-2-oleoyl-sn-glycero-3-[phospho-rac-(1-glycerol)] (sodium salt)
Molecular Formula	C ₄₀ H ₄₅ D ₃₁ NaO ₁₀ P
Molecular Weight	802.18 g/mol [1]
CAS Number	327178-87-0[1]
Form	Powder[1] or liquid (in chloroform)
Storage Temperature	-20°C[1]
Purity	>99%

Personal Protective Equipment (PPE)

The required personal protective equipment depends on the physical form of the compound being handled. The chloroform solution presents greater hazards due to the solvent.

Form	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Powder	Standard laboratory ventilation	Safety glasses with side-shields	Impervious gloves	Laboratory coat	Not required for normal handling
Chloroform Solution	Use only in a chemical fume hood	Face shield and safety glasses[5][6]	Chemical-resistant gloves (inspect prior to use)[5][6]	Protective suit	Air-purifying respirator if ventilation is inadequate[7]

Handling and Storage

Proper handling and storage are crucial to maintain the stability and integrity of **16:0-18:1 PG-d31**.

Powder Form:

- Storage: Store in a tightly sealed glass container with a Teflon-lined cap at -20°C.[8]
- Handling: Before use, allow the container to warm to room temperature to prevent condensation.[8] Avoid creating dust. After dispensing, tightly reseal the container and return it to -20°C storage.

Chloroform Solution:

- Storage: Store in a tightly sealed glass container with a Teflon-lined cap at -20°C, under an inert atmosphere (e.g., argon or nitrogen).[8]
- Handling: Use only in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[7] Keep away from heat and sources of ignition. Ground/bond container and receiving equipment to prevent electrostatic discharge.[6]

First Aid Measures

Exposure Route	Powder	Chloroform Solution
Inhalation	Move person to fresh air. If not breathing, give artificial respiration.[9]	Move person to fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
Skin Contact	Wash off with soap and plenty of water.[9]	Wash off with soap and plenty of water. Take victim immediately to hospital. Consult a physician.[7]
Eye Contact	Flush eyes with water as a precaution.[9]	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.[9]	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician.[7]

Disposal Plan

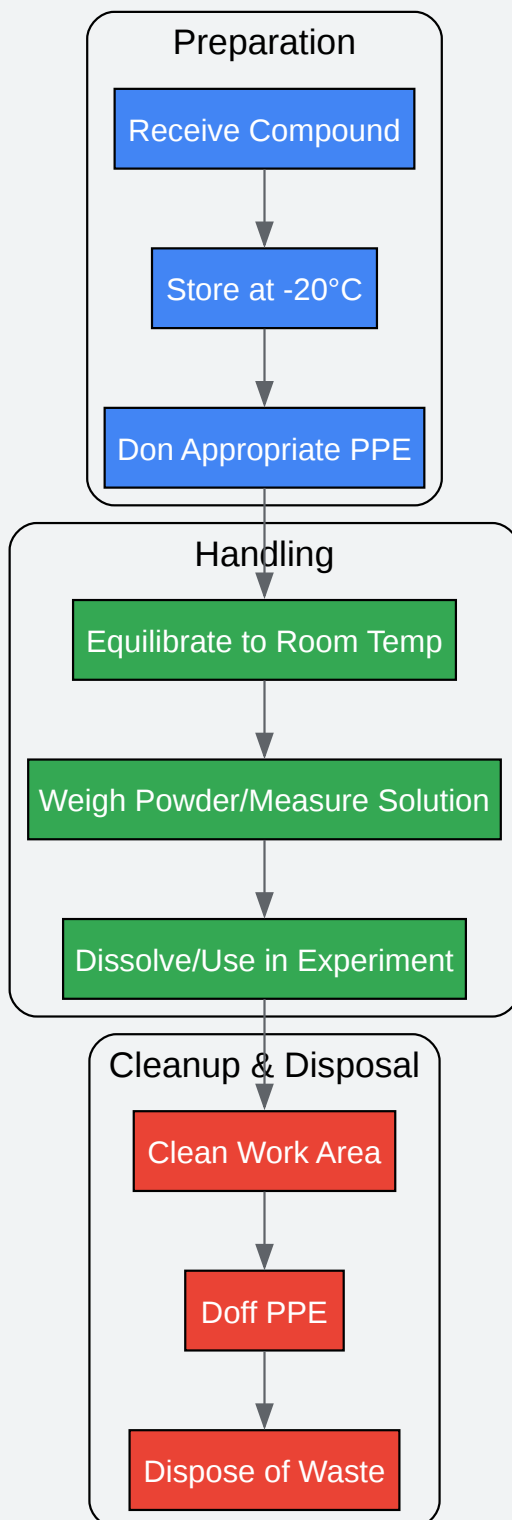
Dispose of **16:0-18:1 PG-d31** and its containers in accordance with local, state, and federal regulations.

- Unused Product (Powder): For small quantities, sweep up, place in a suitable container for disposal. Avoid dust formation.
- Unused Product (Chloroform Solution): Absorb with an inert material and dispose of as hazardous waste.[5] Do not allow to enter drains.[5]
- Contaminated Materials: Dispose of contaminated gloves, lab coats, and other materials as hazardous waste.

Experimental Workflow: Safe Handling of 16:0-18:1 PG-d31

The following diagram outlines the procedural steps for the safe handling of **16:0-18:1 PG-d31** from receipt to disposal.

Safe Handling Workflow for 16:0-18:1 PG-d31

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